

3-Chloro-2-nitrotoluene CAS number and properties

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Compound of Interest

Compound Name: 3-Chloro-2-nitrotoluene

Cat. No.: B1582514

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An In-depth Technical Guide to 3-Chloro-2-nitrotoluene

This guide provides a comprehensive technical overview of **3-chloro-2-nitrotoluene**, a key chemical intermediate. It is intended for researchers, scientists, and professionals in drug development and chemical synthesis. This document delves into its core properties, synthesis methodologies, key applications, and critical safety protocols, offering field-proven insights beyond standard data sheets.

Core Identity and Chemical Profile

3-Chloro-2-nitrotoluene, identified by the CAS Number 5367-26-0, is an aromatic organic compound with the molecular formula $C_7H_6ClNO_2$.^{[1][2][3][4]} Its structure, featuring a toluene backbone substituted with chlorine and a nitro group at positions 3 and 2 respectively, makes it a versatile precursor in organic synthesis. The strategic placement of these functional groups allows for a wide range of chemical transformations, rendering it a valuable building block for more complex molecules.

Synonyms:

- 1-Chloro-3-methyl-2-nitrobenzene^{[2][4]}
- 2-Nitro-3-chlorotoluene^[1]
- Benzene, 1-chloro-3-methyl-2-nitro-^{[1][2]}

Physicochemical Properties

The compound typically appears as a pale yellow clear liquid or a white to yellow solid, depending on its purity and the ambient temperature.^{[1][5]} Its physical state is dictated by its relatively low melting point. A summary of its key quantitative data is presented below for easy reference.

Property	Value	Source(s)
CAS Number	5367-26-0	^{[1][2][3]}
Molecular Formula	C ₇ H ₆ ClNO ₂	^{[1][2][3]}
Molecular Weight	171.58 g/mol	^{[1][2][4]}
Appearance	Pale yellow clear liquid or White/Colorless to Yellow powder/lump	^{[1][5]}
Melting Point	22-23 °C	^{[1][6][7]}
Boiling Point	251.9 °C @ 760 mmHg80 °C @ 2 mmHg	^{[1][6]}
Density	1.324 g/cm ³	^[1]
Flash Point	106.2 °C	^{[1][6]}
Refractive Index	1.534	^[1]
Water Solubility	Insoluble	^[8]

Synthesis and Manufacturing Pathways

The industrial synthesis of **3-chloro-2-nitrotoluene** is not trivial, as direct nitration of 3-chlorotoluene yields a mixture of isomers. Therefore, more regioselective methods are employed. Two notable patented methods provide insight into its preparation.

Method 1: From 3-Chloro-2-toluidine

A classical approach involves the diazotization of 3-chloro-2-toluidine, followed by a Sandmeyer-type reaction. In this process, the amino group is converted into a diazonium salt, which is then substituted by a nitro group using a suitable nitrite salt, often in the presence of a copper catalyst.[9]

Caption: Diazotization-based synthesis of **3-chloro-2-nitrotoluene**.

Method 2: Multi-step Synthesis from 2,6-Dichloronitrobenzene

A more complex, multi-step synthesis route has been developed to achieve high yield and purity. This method starts with 2,6-dichloronitrobenzene and proceeds through several intermediates.[10]

- **Condensation:** 2,6-Dichloronitrobenzene reacts with a cyanide source (like tert-butyl cyanoacetate) in the presence of a base to form an intermediate.
- **Hydrolysis & Decarboxylation:** The resulting compound undergoes hydrolysis and decarboxylation to yield 3-chloro-2-nitrophenylacetic acid.
- **Final Decarboxylation:** The phenylacetic acid derivative is then heated to induce a final decarboxylation, yielding the target molecule, **3-chloro-2-nitrotoluene**. [10] This method reports a high total yield of over 80%. [10]

Applications in Research and Drug Development

The reactivity of **3-chloro-2-nitrotoluene** makes it a valuable intermediate in the synthesis of various high-value chemicals, particularly in the pharmaceutical and agrochemical industries.[1] [11] The nitro group can be readily reduced to an amine, and the chlorine atom can be displaced via nucleophilic aromatic substitution, opening up numerous synthetic possibilities.

Key Applications:

- **Pharmaceutical Intermediates:** It serves as a precursor for novel cardiovascular agents.[10] The reduction of the nitro group to form 3-chloro-2-methylaniline is a common transformation, creating a key building block for further elaboration.[12]

- **Agrochemical Synthesis:** It is an intermediate in the production of fungicides like pyrrolnitrin and other bioactive compounds.[\[10\]](#)
- **Dye Manufacturing:** The aromatic structure is a suitable scaffold for the synthesis of specialty dyes and pigments.[\[11\]](#)
- **Quinoxaline and Indole Derivatives:** It is used in the synthesis of quinoxaline and 7-indole-carboxylic acid analogues, which are important heterocyclic motifs in medicinal chemistry.[\[10\]](#)

Caption: Role of **3-chloro-2-nitrotoluene** as a versatile chemical intermediate.

Experimental Protocols & Analytical Methods

High-Performance Liquid Chromatography (HPLC) Analysis

To ensure purity and monitor reaction progress, a reliable analytical method is essential. **3-Chloro-2-nitrotoluene** can be effectively analyzed using reverse-phase HPLC.

Step-by-Step Methodology:

- **Column Selection:** A Newcrom R1 column or equivalent C18 column is suitable for this analysis.[\[2\]](#)
- **Mobile Phase Preparation:** Prepare a mobile phase consisting of acetonitrile (MeCN) and water, acidified with phosphoric acid. For Mass Spectrometry (MS) compatible methods, replace phosphoric acid with formic acid.[\[2\]](#)
- **Instrumentation Setup:**
 - Set the flow rate appropriate for the column dimensions (e.g., 1.0 mL/min for a 4.6 mm ID column).
 - Use a UV detector set to an appropriate wavelength for detection (e.g., 254 nm).
- **Sample Preparation:** Dissolve a small, accurately weighed amount of the sample in the mobile phase or a suitable solvent like acetonitrile.

- **Injection and Analysis:** Inject the sample onto the column and record the chromatogram. The retention time will be characteristic of the compound under the specified conditions. This method is scalable for preparative separation to isolate impurities.^[2]

Safety, Handling, and Toxicity

3-Chloro-2-nitrotoluene is a hazardous substance and must be handled with appropriate precautions in a controlled laboratory environment.

GHS Hazard Classification

The compound is classified with the following hazards according to the Globally Harmonized System (GHS):^[4]

- **Pictograms:** ☠️ (Acute Toxicity, Skull and Crossbones), ⚠️ (Irritant, Exclamation Mark)
- **Signal Word:** Danger
- **Hazard Statements:**
 - H301: Toxic if swallowed.^{[4][5][7]}
 - H315: Causes skin irritation.^{[4][7]}
 - H319: Causes serious eye irritation.^{[4][7]}

Handling and Personal Protective Equipment (PPE)

- **Engineering Controls:** Work in a well-ventilated area, preferably within a chemical fume hood, to avoid inhalation of vapors.^[7]
- **Personal Protective Equipment:**
 - Wear chemical-resistant gloves (e.g., nitrile), a lab coat, and chemical safety goggles.^[7] Face protection may be necessary if there is a splash risk.
 - Do not eat, drink, or smoke when using this product.^{[5][7]}

- Storage: Store in a tightly closed container in a dry, cool, and well-ventilated place.[7] It is noted to be air-sensitive and should be stored under an inert gas.

First Aid Measures

- If Swallowed: Immediately call a POISON CENTER or doctor. Rinse mouth. Do NOT induce vomiting.[5][13]
- If on Skin: Wash with plenty of soap and water. If skin irritation occurs, seek medical attention.[5][13]
- If in Eyes: Rinse cautiously with water for several minutes. Remove contact lenses, if present and easy to do. Continue rinsing. If eye irritation persists, get medical advice.[4][13]

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